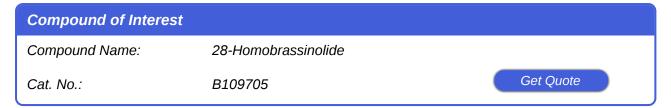


# 28-Homobrassinolide: A Comparative Guide to its Efficacy in Enhancing Crop Yield

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the field trial performance of **28-homobrassinolide** (28-HBL) in enhancing crop yield against other alternatives. The information presented is supported by experimental data to aid in research and development decisions.

# Performance of 28-Homobrassinolide on Crop Yield: A Quantitative Analysis

Field trials have consistently demonstrated the positive impact of **28-homobrassinolide** on the yield of a variety of economically important crops. The application of 28-HBL has been shown to significantly increase grain yield, fruit number, and overall biomass. The following table summarizes the quantitative data from various field studies, offering a comparative look at its efficacy across different crops and in relation to other plant growth regulators.



Crop	Cultivar	Treatment	Application Method & Timing	Yield Increase (%)	Reference
Wheat	Not Specified	0.5 mg/L 28- HBL	Foliar spray at tillering and spike initiation	Significant increase	[1][2][3]
1.0 mg/L 28- HBL	Foliar spray at tillering and spike initiation	Significant increase	[1][2][3]		
Rice	Not Specified	0.25 mg/L 28- HBL	Foliar spray at panicle initiation	Significant increase	[1][2][3]
0.50 mg/L 28- HBL	Foliar spray at panicle initiation	Significant increase	[1][2][3]		
1.00 mg/L 28- HBL	Foliar spray at panicle initiation	Significant increase	[1][2][3]		
Maize	Not Specified	25 mg a.i./ha 28-HBL	Foliar spray at silking stage	9.9 - 14.1	[4][5]
30 mg a.i./ha 28-HBL	Foliar spray at silking stage	18.95 - 19.5	[4][5]		
Groundnut	JL 24	0.25 mg/L 28- HBL	Foliar spray at flowering and pegging	Significant increase	[1][2]
0.50 mg/L 28- HBL	Foliar spray at flowering and pegging	Significant increase	[1][2]		



Mustard	Not Specified	0.25 mg/L 28- HBL	Foliar spray at 30 and 45 days after sowing	Significant increase	[1][2][3]
0.50 mg/L 28- HBL	Foliar spray at 30 and 45 days after sowing	Significant increase	[1][2][3]		
Potato	Not Specified	0.25 mg/L 28- HBL	Foliar spray at 25 and 35 days after emergence	Significant increase	[1][2][3]
0.50 mg/L 28- HBL	Foliar spray at 25 and 35 days after emergence	Significant increase	[1][2][3]		
Cotton		0.1 mg/L 28-	Foliar spray at 30, 50, and	Significant	
	Not Specified	HBL	70 days after sowing	increase	[1][2][3]
1.0 mg/L 28- HBL	Foliar spray at 30, 50, and 70 days after sowing	HBL	70 days after	_	[1][2][3]
1.0 mg/L 28-	Foliar spray at 30, 50, and 70 days after	HBL Significant	70 days after sowing	_	[1][2][3]
1.0 mg/L 28- HBL	Foliar spray at 30, 50, and 70 days after sowing	Significant increase	70 days after sowing  [1][2][3]	Significant increase in fruit number	



Gibberellic acid (GA3) 0.018 g a.i./ha	Foliar spray	Lower increase than 28-HBL	[6]	-	
Naphthalene Acetic Acid (NAA) 25 ppm	Foliar spray	Lower increase than 28-HBL	[6]		
Vigna radiata	T 44	10 <sup>-8</sup> M 28- HBL	Seed soaking for 8 hours	27% increase in seed weight	[7]

### **Experimental Protocols**

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are the experimental protocols for key studies cited in this guide.

## Protocol 1: Foliar Application of 28-Homobrassinolide on Various Crops

- Objective: To evaluate the effect of foliar application of 28-HBL on the yield of wheat, rice, groundnut, mustard, potato, and cotton.
- Planting: Crops were sown in the field following standard agricultural practices for the respective regions.
- Treatments:
  - Wheat: 0.5 and 1.0 mg/L 28-HBL solutions were prepared.
  - Rice: 0.25, 0.50, and 1.00 mg/L 28-HBL solutions were prepared.
  - Groundnut: 0.25 and 0.50 mg/L 28-HBL solutions were prepared.
  - Mustard: 0.25 and 0.50 mg/L 28-HBL solutions were prepared.



- Potato: 0.25 and 0.50 mg/L 28-HBL solutions were prepared.
- Cotton: 0.1 and 1.0 mg/L 28-HBL solutions were prepared.
- A control group was sprayed with distilled water.
- Application:
  - Wheat: Foliar sprays were applied at the tillering and spike initiation stages.[1][2][3]
  - Rice: Foliar sprays were applied at the panicle initiation stage.[1][2][3]
  - Groundnut: Foliar sprays were applied at the flowering and pegging stages.[1][2]
  - Mustard: Foliar sprays were applied at 30 and 45 days after sowing.[1][2][3]
  - Potato: Foliar sprays were applied at 25 and 35 days after emergence.[1][2][3]
  - Cotton: Foliar sprays were applied at 30, 50, and 70 days after sowing.[1][2][3]
- Data Collection: At maturity, the grain yield for cereals, pod yield for groundnut, tuber yield for potato, and seed cotton yield were recorded.
- Statistical Analysis: The data was subjected to analysis of variance (ANOVA) to determine the statistical significance of the treatments.

## Protocol 2: Seed Soaking with 28-Homobrassinolide in Vigna radiata

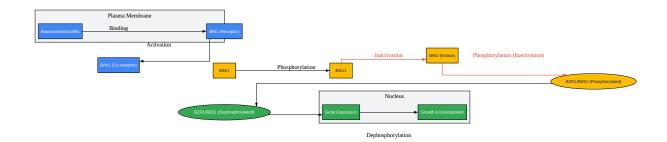
- Objective: To assess the impact of seed priming with 28-HBL on the growth and yield of Vigna radiata.
- Seed Treatment: Seeds of Vigna radiata cv. T 44 were surface sterilized. The sterilized seeds were then soaked in aqueous solutions of 28-HBL at concentrations of 10<sup>-8</sup> M, 10<sup>-6</sup> M, and 10<sup>-4</sup> M for 8 hours. A control group of seeds was soaked in distilled water.[7]
- Planting: The treated seeds were sown in pots containing a mixture of soil and compost.



- Growth Conditions: The pots were maintained under suitable glasshouse conditions.
- Data Collection: At the final harvest, the number of pods per plant and the total seed weight were measured.[7]
- Statistical Analysis: The collected data was statistically analyzed to compare the performance of different treatments against the control.

### Signaling Pathway and Experimental Workflow

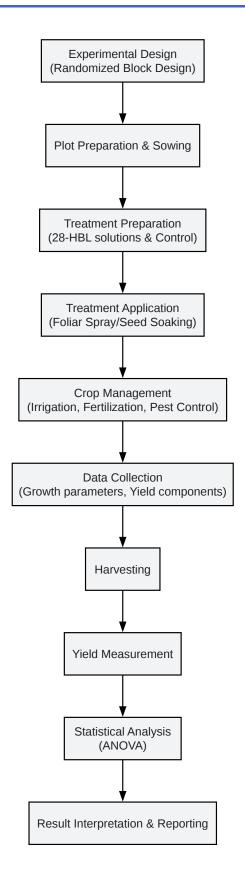
To understand the mechanism of action of **28-homobrassinolide** and the typical workflow of a field trial, the following diagrams are provided.



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Caption: Brassinosteroid Signaling Pathway.





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Caption: General Workflow of a Field Trial.



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